

# Confirming the Structure of Microbially Produced Deepoxy-deoxynivalenol: A Comparative Guide

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## Compound of Interest

Compound Name: Deepoxy-deoxynivalenol

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This guide provides a comprehensive comparison of the analytical data and experimental protocols used to confirm the structure of **deepoxy-deoxynivalenol** (DOM-1) produced through microbial transformation of deoxynivalenol (DON). The structural elucidation of mycotoxin metabolites is critical for accurate risk assessment and the development of effective detoxification strategies. This document outlines the key mass spectrometry and nuclear magnetic resonance spectroscopy characteristics that differentiate DOM-1 from its precursor, DON, and provides detailed methodologies for its production and analysis.

## Data Presentation: Comparative Analysis of DON and DOM-1

The unequivocal identification of microbially produced DOM-1 relies on a combination of analytical techniques, primarily mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The data presented below summarizes the key diagnostic features for each molecule.

### Mass Spectrometry Data

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for the detection and quantification of mycotoxins and their metabolites. The

primary diagnostic feature is the mass-to-charge ratio (m/z) of the precursor and product ions.

| Compound                       | Precursor Ion (m/z)<br>[M+H] <sup>+</sup> | Key Product Ions<br>(m/z) | Reference |
|--------------------------------|-------------------------------------------|---------------------------|-----------|
| Deoxynivalenol (DON)           | 297.13                                    | 249.1, 231.1, 203.1       | [1][2]    |
| Deepoxy-deoxynivalenol (DOM-1) | 281.2                                     | 233.2, 215.2              | [3]       |

## Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the chemical structure of a molecule by analyzing the magnetic properties of its atomic nuclei. The chemical shifts ( $\delta$ ) are indicative of the electronic environment of each proton ( $^1\text{H}$ ) and carbon ( $^{13}\text{C}$ ) atom. While complete NMR data for DOM-1 is less commonly reported in readily available literature, the key structural change from DON (the opening of the epoxide ring) would result in significant shifts for the carbons and protons in the vicinity of the C12-C13 position. Below are the reported chemical shifts for DON in chloroform-d ( $\text{CDCl}_3$ ).

$^1\text{H}$  NMR Chemical Shifts for Deoxynivalenol ( $\text{CDCl}_3$ )

| Proton                  | Chemical Shift (ppm) |
|-------------------------|----------------------|
| H-3                     | 4.50                 |
| H-4                     | 4.00                 |
| H-7                     | 4.75                 |
| H-10                    | 6.58                 |
| H-11                    | 4.90                 |
| H-13                    | 3.15, 2.95           |
| H-14 (CH <sub>3</sub> ) | 1.15                 |
| H-15                    | 3.80                 |
| H-16 (CH <sub>3</sub> ) | 1.85                 |

<sup>13</sup>C NMR Chemical Shifts for Deoxynivalenol (CDCl<sub>3</sub>)

| Carbon | Chemical Shift (ppm) |
|--------|----------------------|
| C-2    | 81.5                 |
| C-3    | 74.5                 |
| C-4    | 42.0                 |
| C-5    | 45.5                 |
| C-6    | 46.0                 |
| C-7    | 71.0                 |
| C-8    | 204.0                |
| C-9    | 139.0                |
| C-10   | 129.0                |
| C-11   | 67.0                 |
| C-12   | 65.0                 |
| C-13   | 46.5                 |
| C-14   | 15.0                 |
| C-15   | 61.0                 |
| C-16   | 20.0                 |

Note: Specific NMR data for DOM-1 is not readily available in the public domain and may require access to specialized chemical databases or original research publications.

## Experimental Protocols

Detailed and standardized protocols are essential for the reproducible microbial production and structural confirmation of DOM-1.

## Microbial Conversion of Deoxynivalenol to Deepoxy-deoxynivalenol

This protocol describes the anaerobic fermentation of DON to DOM-1 using a mixed culture of gut microbiota, a common source of DON-transforming bacteria.

#### 1. Media Preparation:

- Prepare a basal medium containing (per liter): 2 g of peptone, 2 g of yeast extract, 0.5 g of L-cysteine HCl·H<sub>2</sub>O, 10 mL of hemin solution (0.05% w/v), and 1 mL of resazurin solution (0.1% w/v).
- Autoclave the medium and cool to room temperature under anaerobic conditions (e.g., in an anaerobic chamber with an atmosphere of N<sub>2</sub>:H<sub>2</sub>:CO<sub>2</sub> = 85:10:5).

#### 2. Inoculum Preparation:

- Obtain a fresh fecal sample from a healthy animal (e.g., chicken or swine).
- In an anaerobic chamber, prepare a 10% (w/v) fecal slurry by homogenizing the feces in the anaerobic basal medium.

#### 3. Fermentation:

- Aseptically add a stock solution of DON (dissolved in a minimal amount of ethanol or water) to the anaerobic basal medium to a final concentration of 10-50 µg/mL.
- Inoculate the DON-containing medium with the fecal slurry at a 10% (v/v) ratio.
- Incubate the culture anaerobically at 37°C for 48-72 hours.[\[4\]](#)

#### 4. Sample Extraction:

- After incubation, centrifuge the culture to pellet the bacterial cells and solid debris.
- Extract the supernatant three times with an equal volume of ethyl acetate.
- Combine the organic extracts and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., methanol or acetonitrile) for analysis.

# LC-MS/MS Analysis of Deoxynivalenol and Deepoxy-deoxynivalenol

This protocol outlines a general procedure for the analysis of DON and DOM-1 by LC-MS/MS.

## 1. Sample Preparation:

- Dilute the reconstituted extract from the microbial conversion with the initial mobile phase to an appropriate concentration.
- Filter the diluted sample through a 0.22 µm syringe filter before injection.

## 2. Liquid Chromatography (LC) Conditions:

- Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
- Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3-0.5 mL/min.
- Column Temperature: 40°C.

## 3. Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
  - DON: Precursor ion m/z 297.1 -> Product ions m/z 249.1, 231.1.

- DOM-1: Precursor ion  $m/z$  281.2  $\rightarrow$  Product ions  $m/z$  233.2, 215.2.[3]
- Instrument Parameters: Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) and collision energies for each analyte to achieve maximum sensitivity.

## NMR Sample Preparation and Analysis

This protocol provides a general guideline for preparing mycotoxin samples for NMR analysis.

### 1. Sample Preparation:

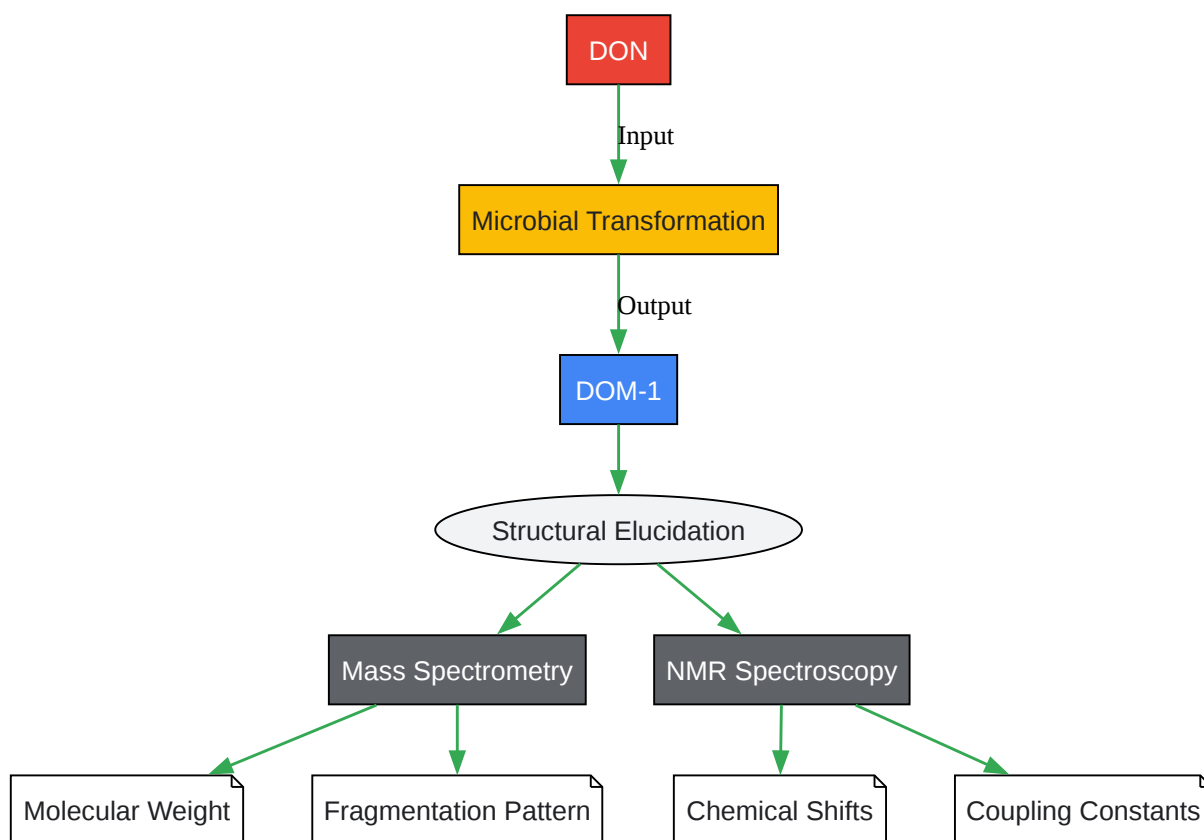
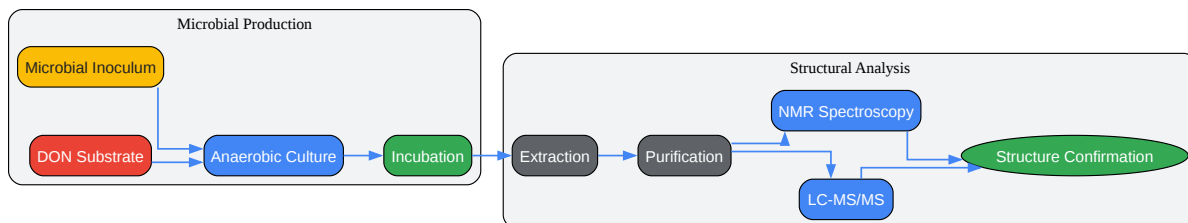
- Ensure the purified DOM-1 sample (typically 1-10 mg) is completely dry.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- $d$ , methanol- $d_4$ , or acetone- $d_6$ ) in a clean, dry vial.[5]
- Filter the solution through a small plug of glass wool or a syringe filter directly into a clean 5 mm NMR tube to remove any particulate matter.
- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) for chemical shift referencing if required.

### 2. NMR Data Acquisition:

- Acquire one-dimensional ( $^1H$  and  $^{13}C$ ) and two-dimensional (e.g., COSY, HSQC, HMBC) NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Optimize acquisition parameters such as the number of scans, relaxation delay, and pulse widths to obtain high-quality spectra with good signal-to-noise ratios.

## Mandatory Visualizations

The following diagrams illustrate the key workflows and logical relationships in the structural confirmation of microbially produced **deepoxy-deoxynivalenol**.



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